

# STF-118804: Mechanism of Action & Cytotoxicity Profile

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## Compound Focus: STF-118804

CAS No.: 894187-61-2

Cat. No.: S548918

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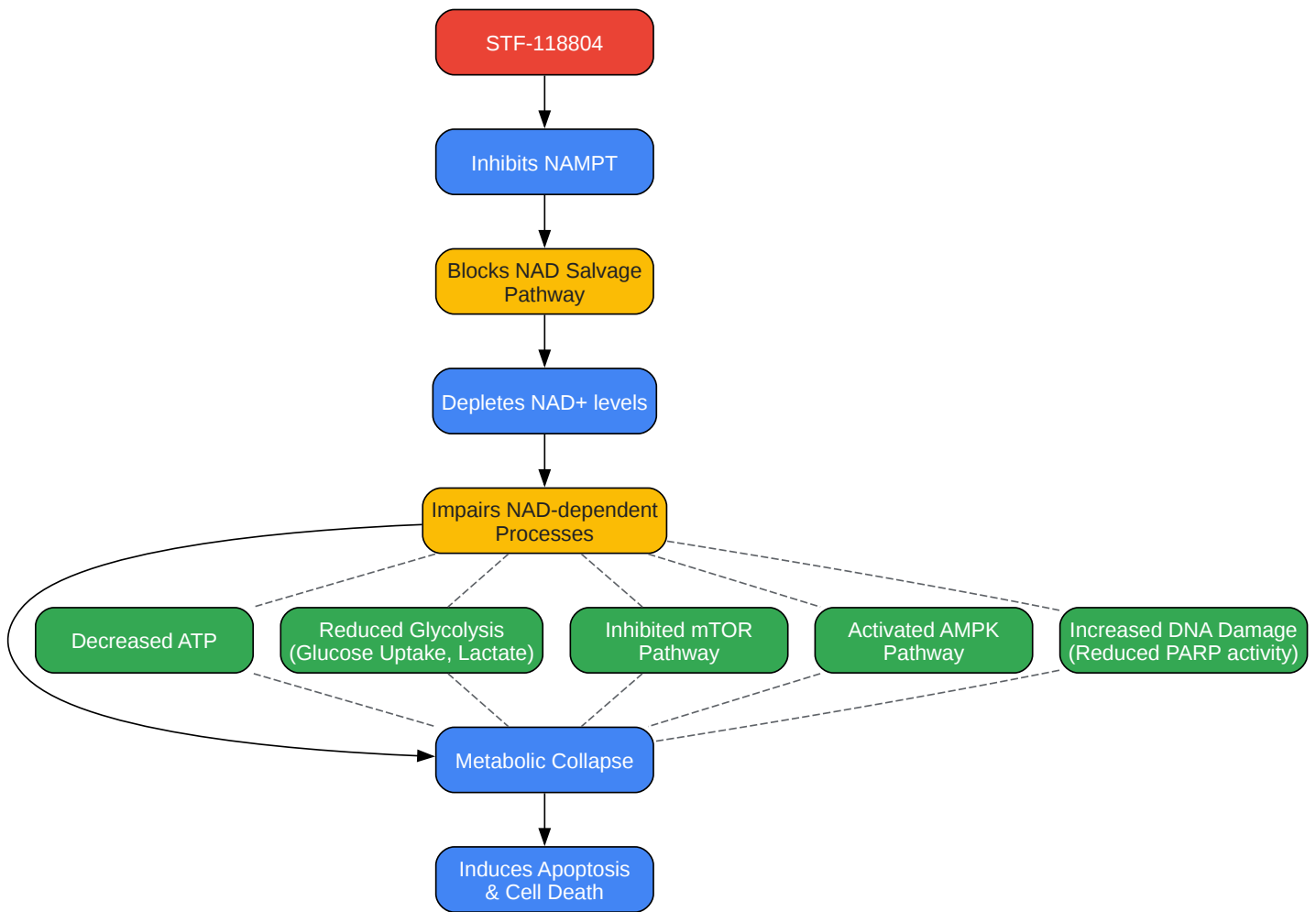
**Q: What is the primary mechanism of action of STF-118804?** A: **STF-118804** is a highly specific, next-generation inhibitor of Nicotinamide phosphoribosyltransferase (NAMPT). NAMPT is the rate-limiting enzyme in the NAD salvage pathway, which is crucial for maintaining cellular NAD levels. By inhibiting NAMPT, **STF-118804** depletes intracellular NAD, leading to energy failure (ATP reduction), metabolic collapse, and ultimately, cell death [1] [2].

Table 1: Documented Cytotoxicity (IC50) of **STF-118804** in Various Cell Lines

Cell Line	Cell Type / Cancer	IC50 / Effective Concentration	Assay & Duration	Citation
Panc-1	Pancreatic Ductal Adenocarcinoma	~12.5 nM	MTT assay, 72h	[1]
PaTu8988t	Pancreatic Ductal Adenocarcinoma	~12.5 nM	MTT assay, 72h	[1]
SU86.86	Pancreatic Ductal Adenocarcinoma	~25 nM	MTT assay, 72h	[1]
NB1691	Neuroblastoma	Low nanomolar range	Trypan blue exclusion, 72h	[3]

Cell Line	Cell Type / Cancer	IC50 / Effective Concentration	Assay & Duration	Citation
NALM-6	B-cell Acute Lymphoblastic Leukemia (B-ALL)	26 nM	CellTiter-Glo, 72h	[2]
Mouse B-ALL	B-cell Acute Lymphoblastic Leukemia	61-72 nM	CellTiter-Glo, 72h	[2]
PBMCs	Human Peripheral Blood Mononuclear Cells	Less sensitive than Panc-1/PaTu8988t	MTT assay, 72h	[1]
MEFs	Murine Embryonic Fibroblasts	Less sensitive than Panc-1/PaTu8988t	MTT assay, 72h	[1]

The following diagram summarizes the key molecular and metabolic consequences of NAMPT inhibition by **STF-118804**, leading to cell death.



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## Standard Experimental Protocols

The following protocols are compiled from methods sections of the cited research.

### Protocol 1: In Vitro Cell Viability and Cytotoxicity Assay (MTT/Trypan Blue) [1] [3]

This protocol is used to determine the IC<sub>50</sub> of **STF-118804** and assess its effect on cell growth.

- **Cell Seeding:** Plate cells (e.g., Panc-1, PaTu8988t, neuroblastoma lines) in appropriate growth media in 96-well or multi-well plates. Allow cells to adhere overnight.
- **Compound Treatment:**
  - Prepare a stock solution of **STF-118804** in DMSO (e.g., 10 mM).
  - Serially dilute the stock in culture media to achieve final working concentrations, typically in the nanomolar range (e.g., 6.25 nM, 12.5 nM, 25 nM, 50 nM). Ensure the final concentration of DMSO is the same in all wells, including the vehicle control (usually ≤0.1%).
  - Apply the treatments to the cells in replicates (e.g., n=3).
- **Incubation:** Incubate cells for a defined period, commonly 72 hours.
- **Viability Measurement:**
  - **MTT Assay:** Add MTT reagent to each well and incubate for 2-4 hours. Dissolve the resulting formazan crystals with a solubilization solution. Measure the absorbance at 570 nm.
  - **Trypan Blue Exclusion:** Harvest cells (both adherent and in suspension), mix with Trypan Blue dye, and count viable (unstained) cells using a hemocytometer or automated cell counter.
- **Data Analysis:** Calculate the percentage of viable cells relative to the vehicle control. Plot dose-response curves to determine the IC<sub>50</sub> value.

### Protocol 2: Confirming On-Target Effect via NAD/ATP Measurement [1] [3]

This protocol verifies that **STF-118804** is engaging its target by measuring the depletion of NAD and ATP.

- **Cell Treatment:** Seed and treat cells with **STF-118804** as described in Protocol 1.
- **Cell Lysis:** After a relevant incubation period (e.g., 24 hours for NAD, 48-72 hours for ATP), lyse the cells using the buffer provided in the commercial kit.
- **Deproteinization (if required):** For NAD measurement, follow kit instructions to deproteinize the lysates to avoid interference.
- **Measurement:**
  - Use commercial colorimetric or luminescent kits (e.g., NAD/NADH Assay Kit, ATPlite Kit).
  - Add the lysate to the reaction mix and measure absorbance or luminescence according to the manufacturer's instructions.
- **Rescue Experiment (Confirming Specificity):** To confirm that the effects are on-target, co-treat cells with **STF-118804** and Nicotinamide Mononucleotide (NMN), the product of the NAMPT enzyme.

Successful rescue of NAD levels and cell viability by NMN confirms that the cytotoxicity is specifically due to NAMPT inhibition [1] [4].

### Protocol 3: In Vivo Efficacy Study in Xenograft Models [1] [5]

- **Model Establishment:** Implant cancer cells (e.g., Panc-1-luc, NB1691) orthotopically or subcutaneously into immunodeficient mice.
- **Randomization & Dosing:** Once tumors are established (e.g., ~180 mm<sup>3</sup>), randomize mice into treatment and control groups.
  - **STF-118804 Group:** Administer 25 mg/kg via intraperitoneal injection [1]. Other studies have used 50 mg/kg subcutaneously [2].
  - **Vehicle Control Group:** Administer the equivalent volume of vehicle (e.g., DMSO-containing solution).
- **Treatment Schedule:** A common schedule is daily administration or on 3 consecutive days per week, for 3 weeks [1].
- **Monitoring:**
  - **Tumor Size:** Measure tumor dimensions regularly with calipers. Calculate volume using the formula:  $\text{Volume} = (\text{Length} \times \text{Width}^2) / 2$ .
  - **Body Weight:** Monitor mouse body weight as an indicator of overall toxicity.
  - **Biomarker Analysis (Optional):** At endpoint, analyze tumor samples for NAD/ATP levels or pathway modulation (e.g., phospho-AMPK, phospho-S6K) via Western blot to confirm target engagement [1].

## Troubleshooting Guide & FAQs

**Q: I observe low or no cytotoxicity in my experiment. What could be wrong?** A: Here are the main factors to check:

- **Confirm Stock Solution Integrity:** **STF-118804** should be stored as recommended (desiccated at -20°C). DMSO stock solutions should be aliquoted to avoid freeze-thaw cycles. Ensure the compound is fully dissolved.
- **Verify Cell Line Sensitivity:** Confirm that your cell line is sensitive to NAMPT inhibition. Check for expression of NAMPT and note that sensitivity varies (see Table 1). Some cells may rely more on the *de novo* NAD synthesis pathway or express high levels of alternative NAD-producing enzymes like NAPRT.
- **Perform a Rescue Experiment:** The most critical control is to co-treat with NMN (e.g., 1 mM). If NMN restores viability and NAD levels, your compound is active and the experimental setup is correct. If not, the inhibitor may be degraded or the cell line is inherently resistant [1] [4].

- **Extend Treatment Duration:** The cytotoxic effects of NAD depletion are often time-dependent. While NAD drops within hours, significant cell death may require 72 hours of continuous exposure [1].

**Q: What are the best strategies for combining STF-118804 with other agents?** A: Preclinical data suggests synergistic or additive effects with several drug classes. The key is to target complementary pathways.

Table 2: Reported Combination Strategies with **STF-118804**

Combination Partner	Target/Pathway	Observed Effect	Research Context
Gemcitabine, Paclitaxel, Etoposide	DNA/Cell Division	Additive decrease in cell viability and growth	Pancreatic Cancer [1]
AMPK Activator (e.g., A769662)	Energy Sensor (AMPK)	Potentiated cell death	Pancreatic Cancer [1]
mTOR Inhibitor (e.g., Rapamycin)	Protein Synthesis/Growth (mTOR)	Potentiated cell death	Pancreatic Cancer [1]
Glycolytic Inhibitor (e.g., 2-DG)	Glucose Metabolism	Greater-than-additive cell death	Neuroblastoma [3] [5]
AKT Inhibitor	Pro-survival (AKT)	Greater-than-additive cell death	Neuroblastoma [3]
Cytarabine, Dasatinib	DNA Synthesis / BCR-ABL	Enhanced anti-leukemic efficacy	Pediatric Leukemia (with OT-82, a related NAMPTi) [6]

**Q: How should I handle and store STF-118804?** A: Based on vendor and research data [7] [2]:

- **Appearance:** White to light yellow solid powder.
- **Solubility:** Soluble in DMSO ( $\geq 25$  mg/mL). Gently warm the tube at 37°C and sonicate if necessary.
- **Storage (Powder):** Desiccate at -20°C.

- **Storage (Solution):** Aliquot and store at -80°C for long-term storage (up to 2 years) or at -20°C for shorter periods (up to 1 year). Avoid repeated freeze-thaw cycles.

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